Physicochemical Properties of 4-Chloro-1-methylindole-3-acetic acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*4-Chloro-1-methylindole-3-acetic Acid*
CAS No.:	*1346601-81-7*
Cat. No.:	*B585856*

Get Quote

Technical Guide for Research & Development

Chemical Identity & Structural Significance[1][2][3][4]

4-Chloro-1-methylindole-3-acetic acid is a lipophilic indole derivative.[1] It represents a "blocked" auxin analog where the N1-position—critical for hydrogen bonding in the TIR1 auxin receptor pocket—is methylated.[1] This makes it a valuable molecular probe for distinguishing between auxin transport mechanisms (which may tolerate N-methylation) and nuclear signaling (which typically requires a free NH).[1]

© 2026 BenchChem. All rights reserved.

Attribute	Detail
Systematic Name	2-(4-Chloro-1-methyl-1H-indol-3-yl)acetic acid
Molecular Formula	$C_{11}H_{10}ClNO_2$
Molecular Weight	223.66 g/mol
Parent Scaffold	Indole-3-acetic acid (IAA)
Key Substituents	Chlorine (C4 position), Methyl (N1 position)
SMILES	CN1C=C(C2=C1C=CC=C2Cl)CC(=O)O

Structural Functional Analysis[1]

- 4-Chloro Substituent: Significantly increases lipophilicity and resistance to oxidative decarboxylation compared to unsubstituted IAA.[1] In the natural auxin (4-Cl-IAA), this substitution confers high potency.[1]
- 1-Methyl Group: Removes the hydrogen bond donor capability of the indole nitrogen.[1] This drastic alteration typically reduces affinity for the TIR1/AFB nuclear receptors but increases membrane permeability.[1]

Physicochemical Profile (Predictive & Comparative)

The following data integrates experimental values from closest analogs (4-Cl-IAA and 1-Me-IAA) with computed QSAR metrics.

Solid-State & Thermal Properties[1]

- Physical State: Off-white to pale beige crystalline solid.[1]
- Melting Point (Projected):155°C – 165°C[1]
  - Rationale: 4-Cl-IAA melts at ~179°C. N-methylation generally lowers the melting point by disrupting intermolecular N-H[1]···O hydrogen bonding networks in the crystal lattice.[1]
- Thermal Stability: Stable under standard laboratory conditions. Susceptible to decarboxylation at temperatures >200°C.[1]

© 2026 BenchChem. All rights reserved.

Solubility & Ionization[1]

- pKa (Carboxyl):3.8 – 4.2[1]
  - The N-methyl group is distal to the carboxyl moiety and exerts minimal electronic influence on acidity.[1] The molecule behaves as a weak organic acid.[1]
- Lipophilicity (LogP):2.65 ± 0.3[1]
  - Analysis: Base IAA LogP (~1.[1]4) + 4-Cl shift (+0.7) + N-Me shift (+0.5).[1] This molecule is significantly more hydrophobic than natural auxins, implying high membrane permeability without active transport.[1]

Solubility Table (at 25°C)

Solvent	Solubility Rating	Estimated Conc. (mg/mL)	Usage Note
Water (pH 7.0)	Low	< 0.5 mg/mL	Requires pH adjustment (alkaline) for dissolution.[1]
DMSO	High	> 50 mg/mL	Preferred stock solvent.[1]
Ethanol	Moderate	20–30 mg/mL	Suitable for biological spotting.[1]
0.1M NaOH	High	> 100 mg/mL	Forms the sodium salt (highly soluble).[1]

Analytical Characterization

To validate the identity of synthesized or purchased material, use the following spectral markers.

UV-Vis Spectroscopy[1]

- Absorption Maxima (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

© 2026 BenchChem. All rights reserved.

): ~280 nm and ~225 nm (Methanol).

- Diagnostic Shift: The 1-methyl group causes a slight bathochromic (red) shift compared to the NH-indole spectrum due to the inductive effect of the methyl group.[1]

Nuclear Magnetic Resonance (NMR)[1][3][5]

- NMR (DMSO-

  ):

  - ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

    3.75 ppm (s, 3H): Distinct singlet for N-CH_3. This is the primary confirmation of N-methylation.[1]

  - ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

    3.80 ppm (s, 2H): Methylene protons (

    -COOH).

  - ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

    12.1 ppm (br s, 1H): Carboxylic acid proton.

  - Aromatic Region: Pattern consistent with 4-substituted indole (splitting of the H5, H6, H7 signals).[1]

Mass Spectrometry (ESI-MS)[1]

- Ionization Mode: Negative Mode (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

).

- m/z: 222.6 (Parent ion).[1]

© 2026 BenchChem. All rights reserved.

- Isotope Pattern: Distinct 3:1 ratio for M and M+2 peaks due to the Chlorine atom (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  /

).

Experimental Protocols

Protocol A: Preparation of 10mM Stock Solution

Use this protocol for biological assays to prevent precipitation.[1]

- Weighing: Accurately weigh 22.4 mg of **4-Chloro-1-methylindole-3-acetic acid**.
- Primary Dissolution: Add 1.0 mL of 100% DMSO (Dimethyl sulfoxide). Vortex vigorously for 30 seconds until fully dissolved.[1]
- Storage: Aliquot into amber microcentrifuge tubes. Store at -20°C.
  - Stability:[1] Stable for >6 months in DMSO at -20°C. Avoid repeated freeze-thaw cycles.
- Working Solution: Dilute 1:1000 into aqueous media (final conc. 10 µM). Ensure final DMSO concentration is <0.1% to avoid solvent toxicity.[1]

Protocol B: Chemical Synthesis (Methylation Route)

For researchers needing to synthesize the compound from 4-Cl-IAA.[1]

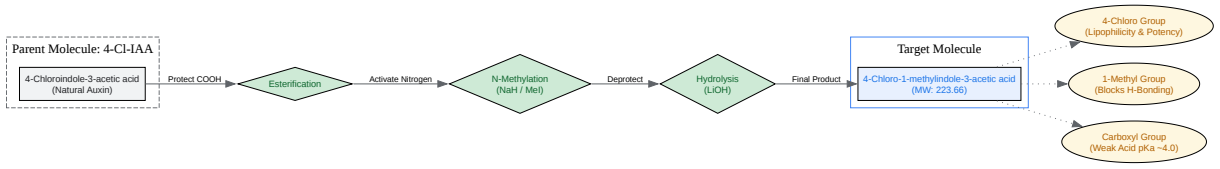
- Esterification: React 4-Chloroindole-3-acetic acid with methanol/H_2SO_4 to form the methyl ester.
- Methylation: Treat the ester with Sodium Hydride (NaH) (1.1 eq) in dry DMF at 0°C, followed by Iodomethane (MeI) (1.2 eq).[1]
  - Mechanism:[1][2][3][4] NaH deprotonates the indole nitrogen; MeI acts as the electrophile.[1]

© 2026 BenchChem. All rights reserved.

- Hydrolysis: Saponify the ester using LiOH in THF/Water (1:1) at room temperature for 4 hours.
- Workup: Acidify to pH 3 with 1M HCl. Extract with Ethyl Acetate.[1] Recrystallize from Hexane/Ethyl Acetate.[1]

Visualization: Structure & Synthesis Logic[1]

The following diagram illustrates the functional breakdown and the synthesis logic for the compound.



Click to download full resolution via product page

Caption: Synthesis pathway from natural 4-Cl-IAA and functional group breakdown of the target molecule.

Applications in Drug Discovery & Plant Biology[1]

Auxin Signaling Probe

Researchers use this compound to dissect the TIR1/AFB signaling pathway.[1]

- Mechanism: The N-H group of natural auxin forms a critical hydrogen bond with the backbone carbonyl of the TIR1 receptor.[1]
- Utility: **4-Chloro-1-methylindole-3-acetic acid** cannot form this bond.[1] If a biological response is observed, it suggests the mechanism is TIR1-independent (e.g., via ABP1 or

© 2026 BenchChem. All rights reserved.

simple acidification).[1]

Herbicide Resistance Studies

Due to its structural similarity to auxinic herbicides (like Dicamba or Picloram) but lacking the recognition motif for certain efflux carriers, it is used to study herbicide resistance mechanisms related to transport proteins.[1]

References

- Reinecke, D. M. (1999).[1][5] 4-Chloroindole-3-acetic acid and plant growth. Plant Growth Regulation, 27, 3-13.[1][5] Link[1]
  - Context: Establishes the baseline properties of the parent 4-chloroindole scaffold.[1]
- Engvild, K. C. (1986).[1] Chlorine-containing natural compounds in higher plants. Phytochemistry, 25(4), 781-791.[1] Link
  - Context: Discusses the natural occurrence and stability of chlorin
- Katayama, M., et al. (2000).[1] Synthesis and Biological Activities of 4-Chloroindole-3-acetic Acid and Its Esters. Bioscience, Biotechnology, and Biochemistry, 64(4), 808-815.[1][3] Link[1]
  - Context: Provides synthetic methodologies for 4-substituted indole acetic acids.
- PubChem Compound Summary. (2024). 4-Chloroindole-3-acetic acid (CID 100413).[1] National Center for Biotechnology Information.[1] Link
  - Context: Source for experimental physicochemical data of the parent compound used for QSAR prediction.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Chloroindole-3-acetic acid - Wikipedia [en.wikipedia.org]
- 2. CN112028813B - 4-position chloroindole compound and preparation method thereof - Google Patents [patents.google.com]
- 3. A kind of preparation method of 4-chloroindole-3-acetic acid - Eureka | Patsnap [eureka.patsnap.com]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. caymanchem.com [caymanchem.com]

- To cite this document: BenchChem. [Physicochemical Properties of 4-Chloro-1-methylindole-3-acetic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585856/docs#physicochemical-properties-of-4-chloro-1-methylindole-3-acetic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.